

# Proper storage and stability of AVE 0991 sodium salt solutions.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AVE 0991 sodium salt

Cat. No.: B15572711

[Get Quote](#)

## Technical Support Center: AVE 0991 Sodium Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, stability, and handling of **AVE 0991 sodium salt** solutions.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **AVE 0991 sodium salt** powder?

For optimal stability, **AVE 0991 sodium salt** in its solid form should be stored at -20°C for up to 3 years.

Q2: How should I prepare a stock solution of **AVE 0991 sodium salt**?

It is recommended to prepare a stock solution in an organic solvent such as DMSO. **AVE 0991 sodium salt** is soluble in DMSO.

Q3: What are the recommended storage conditions and stability for stock solutions?

Stock solutions of **AVE 0991 sodium salt** can be stored under the following conditions:

- -80°C for up to 6 months.<sup>[1]</sup>
- -20°C for up to 1 month.<sup>[1]</sup>

To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.<sup>[1][2]</sup>

Q4: Can I use water to prepare a stock solution?

While **AVE 0991 sodium salt** is soluble in alkaline water solutions, if you choose to use water as the solvent for your stock solution, it is crucial to filter and sterilize it using a 0.22 µm filter before use.<sup>[1][3]</sup> For long-term storage, it is generally recommended to use an organic solvent like DMSO.

Q5: My **AVE 0991 sodium salt** solution shows precipitation. What should I do?

If you observe precipitation or phase separation during the preparation of your solution, gentle heating and/or sonication can be used to aid in dissolution.<sup>[2]</sup> Always ensure the solution is clear before use.

Q6: How should I prepare a working solution for in vivo experiments?

For in vivo experiments, it is best to prepare the working solution fresh on the day of use.<sup>[2]</sup> A common vehicle for oral administration in rats is 0.9% NaCl.<sup>[1]</sup> For subcutaneous injection in mice, a vehicle of 10 mM KOH in 0.9% NaCl has been used.<sup>[4]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation in stock solution upon storage	The storage temperature is not low enough, or the solution has undergone multiple freeze-thaw cycles.	Store aliquoted stock solutions at -80°C to minimize freeze-thaw cycles. If precipitation occurs, attempt to redissolve by gentle warming or sonication before use.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling of the solution.	Always prepare fresh working solutions for each experiment. Ensure stock solutions are stored correctly and within their recommended stability period.
Difficulty dissolving the compound	The chosen solvent is not appropriate, or the concentration is too high.	Refer to the solubility data. Use of DMSO for stock solutions is recommended. For aqueous solutions, ensure the pH is appropriate (alkaline). Gentle heating or sonication can also be applied.

## Data Presentation

Table 1: Storage and Stability of **AVE 0991 Sodium Salt**

Form	Storage Temperature	Duration	Reference
Solid (Powder)	-20°C	3 years	<a href="#">[5]</a>
Stock Solution (in solvent)	-80°C	6 months	<a href="#">[1]</a>
Stock Solution (in solvent)	-20°C	1 month	<a href="#">[1]</a>

Table 2: Solubility of **AVE 0991 Sodium Salt**

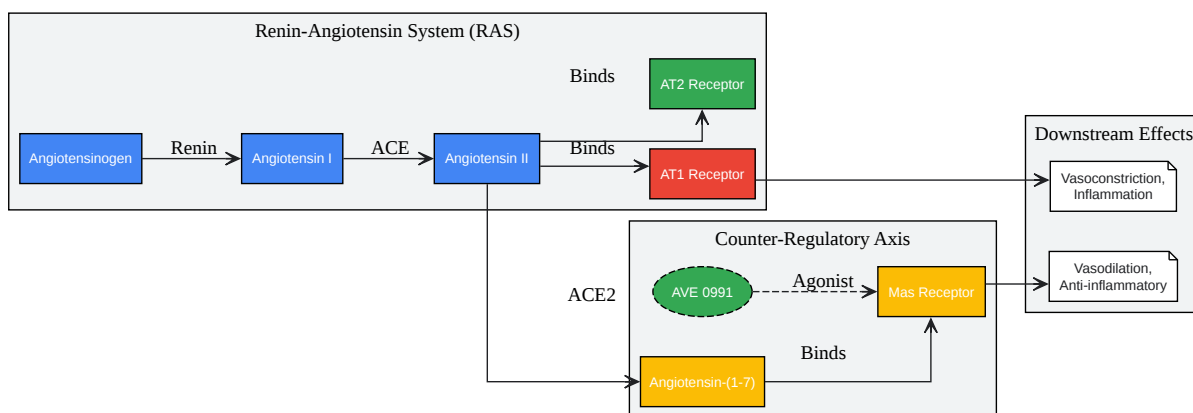
Solvent	Solubility	Reference
DMSO	Soluble	[6]
Saline	$\geq 2.5$ mg/mL	[2]

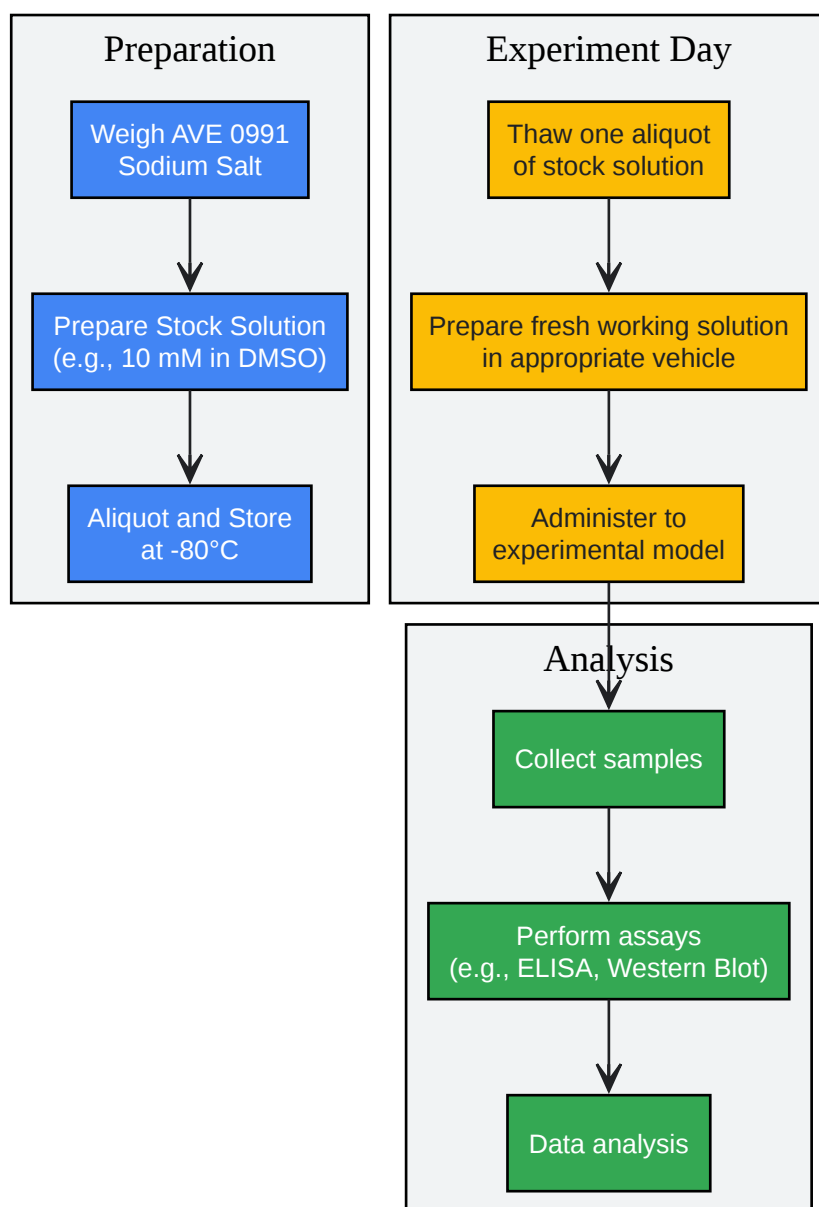
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the required amount of **AVE 0991 sodium salt** (M.Wt: 602.7 g/mol ).
- Add the appropriate volume of DMSO to achieve a 10 mM concentration.
- Vortex or sonicate briefly until the solid is completely dissolved.
- Aliquot the stock solution into single-use vials.
- Store the aliquots at -80°C for up to 6 months.

## Visualizations





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Frontiers | The Non-peptide Angiotensin-(1–7) Mimic AVE 0991 Attenuates Delayed Neurocognitive Recovery After Laparotomy by Reducing Neuroinflammation and Restoring Blood-Brain Barrier Integrity in Aged Rats [frontiersin.org]
- 4. Renoprotective Effects of AVE0991, a Nonpeptide Mas Receptor Agonist, in Experimental Acute Renal Injury - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 化合物 AVE 0991 sodium salt|T14354|TargetMol 品牌:TargetMol 美国 - ChemicalBook [m.chemicalbook.com]
- 6. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Proper storage and stability of AVE 0991 sodium salt solutions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572711#proper-storage-and-stability-of-ave-0991-sodium-salt-solutions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)